

# Application Notes and Protocols: Activated Partial Thromboplastin Time (aPTT) Assay Using YM-60828

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## Compound of Interest

Compound Name: YM-60828-d3

Cat. No.: B12420488

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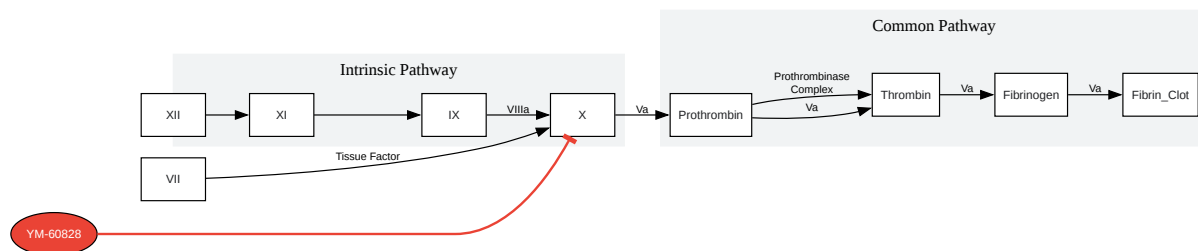
For Researchers, Scientists, and Drug Development Professionals

## Introduction

YM-60828 is a potent, orally active, and highly selective direct inhibitor of human Factor Xa (FXa).[1] As a critical component of the prothrombinase complex, FXa catalyzes the conversion of prothrombin to thrombin, a pivotal step in the coagulation cascade. By directly inhibiting FXa, YM-60828 effectively blocks the amplification of thrombin generation, thereby exerting a powerful anticoagulant effect.[1] The activated partial thromboplastin time (aPTT) assay is a fundamental in vitro coagulation test used to assess the integrity of the intrinsic and common pathways of the coagulation cascade.[2][3][4] This application note provides a detailed protocol for utilizing the aPTT assay to evaluate the anticoagulant activity of YM-60828.

## Mechanism of Action of YM-60828

YM-60828 exhibits high affinity for Factor Xa, with a  $K_i$  value of 1.3 nM, while showing negligible inhibition of thrombin ( $K_i > 100 \mu\text{M}$ ).[1] Its mechanism involves direct, competitive inhibition of FXa, which in turn interferes with the downstream conversion of fibrinogen to fibrin, a necessary step for clot formation. This targeted inhibition of a single clotting factor makes YM-60828 a valuable tool for anticoagulant research and development.



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**Figure 1:** Coagulation cascade and the inhibitory action of YM-60828.

## Quantitative Data Summary

The following tables summarize the in vitro and ex vivo anticoagulant activities of YM-60828.

Table 1: In Vitro Activity of YM-60828

Parameter	Value	Reference
Ki (Factor Xa)	1.3 nM	<a href="#">[1]</a>
Ki (Thrombin)	> 100 $\mu$ M	<a href="#">[1]</a>
IC50 (Prothrombinase Complex)	7.7 nM	<a href="#">[1]</a>
Concentration to Double Factor Xa Clotting Time	0.10 $\mu$ M	<a href="#">[1]</a>
Concentration to Double Prothrombin Time (PT)	0.21 $\mu$ M	<a href="#">[1]</a>
Concentration to Double Activated Partial Thromboplastin Time (aPTT)	0.24 $\mu$ M	<a href="#">[1]</a>

Table 2: Ex Vivo Anticoagulant Activity of YM-60828 in Squirrel Monkeys (1 hour post oral administration at 3 mg/kg)

Parameter	Fold Prolongation	Plasma Concentration (ng/mL)	Reference
Prothrombin Time (PT)	4.8	788 +/- 167	<a href="#">[1]</a>
Activated Partial Thromboplastin Time (aPTT)	1.9	788 +/- 167	<a href="#">[1]</a>

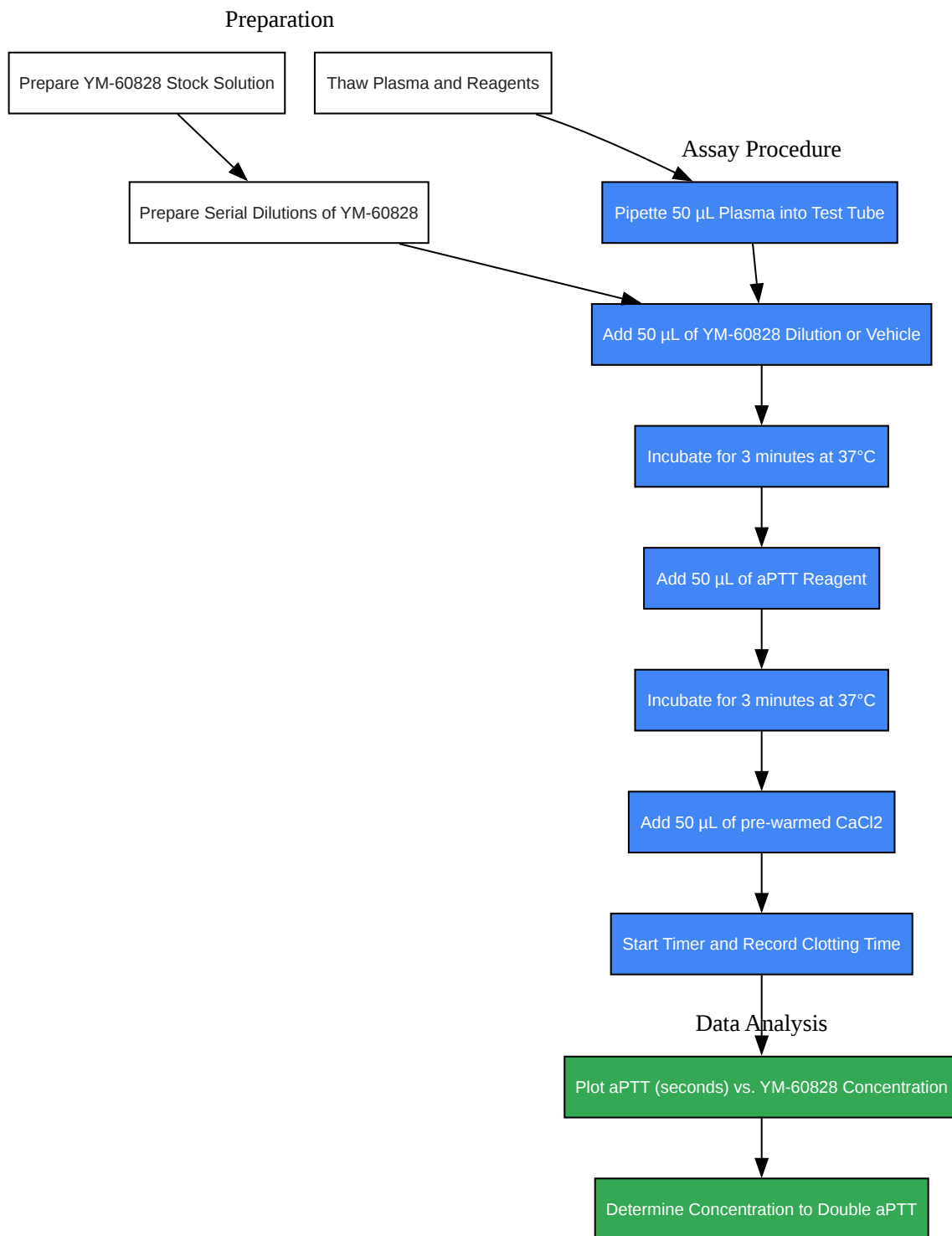
## Experimental Protocol: aPTT Assay with YM-60828

This protocol outlines the steps for determining the effect of YM-60828 on aPTT in human plasma.

## Materials and Reagents

- YM-60828
- Dimethyl sulfoxide (DMSO) or other suitable solvent
- Normal human plasma (platelet-poor, citrated)
- aPTT reagent (containing a contact activator like silica, kaolin, or ellagic acid)
- 0.025 M Calcium Chloride (CaCl<sub>2</sub>) solution
- Coagulometer or a water bath at 37°C and a stopwatch
- Calibrated pipettes
- Plastic test tubes

## Experimental Workflow



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